

Chemical properties and structure of 7-Methoxytryptamine HCl

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Compound of Interest

Compound Name: 7-Methoxytryptamine HCl

CAS No.: 112496-59-0

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An In-depth Technical Guide to **7-Methoxytryptamine HCl**: Structure, Properties, and Applications

Introduction: Unveiling a Key Tryptamine Derivative

7-Methoxytryptamine hydrochloride (7-MeO-T HCl), a derivative of the core tryptamine structure, is a compound of significant interest within the realms of neurochemistry and pharmacology. While its isomers, particularly 5-methoxytryptamine, have been more extensively studied, 7-MeO-T HCl presents a unique profile for researchers. The placement of the methoxy group at the 7-position of the indole ring subtly alters its electronic and steric properties, influencing its interaction with biological targets. This guide offers a comprehensive overview of its chemical structure, properties, and applications, providing a foundational resource for scientists engaged in neuroscience research and pharmaceutical development. Its utility as a precursor in the synthesis of novel psychoactive substances and potential therapeutics for mood disorders makes it a valuable tool in drug discovery.^{[1][2]} Researchers value its stability and ease of handling, which contribute to the reproducibility of experimental results.^[1]

Chapter 1: Core Chemical and Physical Characteristics

The fundamental identity of **7-Methoxytryptamine HCl** is defined by its molecular structure and physical properties. Understanding these characteristics is the first step in its effective application in a laboratory setting.

Molecular Structure

7-Methoxytryptamine consists of a bicyclic indole core, with a methoxy ($-\text{OCH}_3$) group substituted at the 7-position of the benzene ring. An ethylamine side chain is attached at the 3-position of the pyrrole ring. The hydrochloride salt form enhances its solubility and stability, making it more amenable for research applications.^[1]

Physicochemical Properties

The key properties of **7-Methoxytryptamine HCl** are summarized below, providing essential data for handling, storage, and experimental design.

Property	Value	References
IUPAC Name	2-(7-Methoxy-1H-indol-3-yl)ethanamine hydrochloride	[3][4]
Synonyms	3-(2-Aminoethyl)-7-methoxyindole hydrochloride, 7-MeOT HCl	[1][5]
CAS Number	112496-59-0	[1][5]
Molecular Formula	C ₁₁ H ₁₄ N ₂ O · HCl	[1][5]
Molecular Weight	226.71 g/mol	[1][5]
Appearance	White to off-white crystalline powder	[1]
Melting Point	211-215 °C	[1]
Purity	≥97-99%	[1][3]
Storage Conditions	Store at 0-8 °C, under inert gas	[1][6]

Chapter 2: Spectroscopic and Analytical Characterization

Unambiguous structural confirmation and purity assessment are critical for scientific integrity. Spectroscopic and chromatographic methods provide the necessary tools for the comprehensive characterization of **7-Methoxytryptamine HCl**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

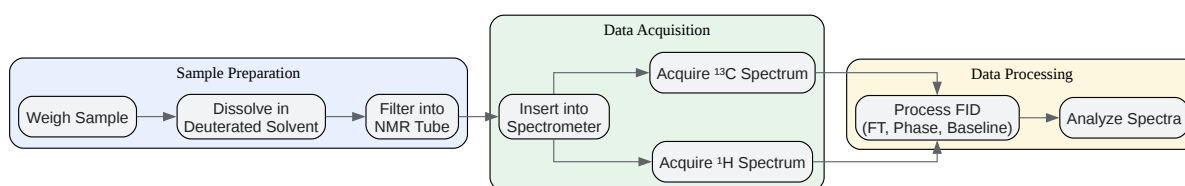
NMR spectroscopy is the most powerful technique for elucidating the precise molecular structure. While a specific, published spectrum for **7-Methoxytryptamine HCl** was not available, the expected chemical shifts can be inferred from its structure and data on related isomers.

- ^1H NMR: The proton NMR spectrum would show distinct signals for the aromatic protons on the indole ring, the methoxy group protons (a singlet typically around 3.8-4.0 ppm), and the ethylamine side chain protons (two methylene groups, appearing as triplets). The N-H protons of the indole and the amine would also be visible, though their shifts can be broad and solvent-dependent.
- ^{13}C NMR: The carbon NMR spectrum would reveal 11 distinct signals for the carbon atoms in the tryptamine core and the methoxy group, confirming the molecular framework.

This protocol provides a generalized workflow for obtaining high-quality NMR data, adapted from standard procedures for tryptamine derivatives.^[7]

- Sample Preparation:
 - Accurately weigh 10-20 mg of **7-Methoxytryptamine HCl** for ^1H NMR or 50-100 mg for ^{13}C NMR.^[7]
 - Dissolve the sample in 0.6-0.7 mL of a suitable deuterated solvent (e.g., DMSO- d_6 , Methanol- d_4) in a clean vial.
 - Filter the solution through a pipette with a small glass wool plug directly into a 5 mm NMR tube to remove any particulates.^[7]
 - Securely cap and label the NMR tube.
- Data Acquisition (300-600 MHz Spectrometer):
 - ^1H NMR Parameters:
 - Pulse Program: Standard single-pulse (e.g., zg30).
 - Number of Scans: 16-64.
 - Relaxation Delay (d1): 1-2 seconds.^[7]
 - Spectral Width: ~16 ppm.
 - ^{13}C NMR Parameters:

- Pulse Program: Proton-decoupled (e.g., zgpg30).
- Number of Scans: ≥ 1024 .^[7]
- Relaxation Delay (d1): 2 seconds.^[7]
- Spectral Width: ~ 220 ppm.



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Caption: General workflow for NMR analysis.

Mass Spectrometry (MS)

Mass spectrometry is used to determine the molecular weight and fragmentation pattern. For **7-Methoxytryptamine HCl**, electrospray ionization (ESI-MS) would show a prominent ion corresponding to the protonated free base $[M+H]^+$ at approximately m/z 191.11.

High-Performance Liquid Chromatography (HPLC)

HPLC is essential for determining the purity of the compound. Tryptamines are well-suited for analysis by reverse-phase HPLC with UV detection.

This method is adapted from established procedures for separating psychoactive tryptamines and is suitable for assessing the purity of **7-Methoxytryptamine HCl**.^[8]

- System Preparation:

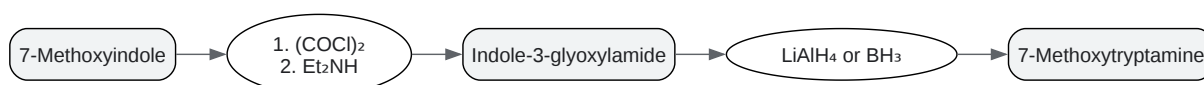
- Column: C18 reverse-phase column (e.g., 150 mm x 2.1 mm, 1.8- μ m particle size).[8]
- Mobile Phase A: 5mM ammonium formate (pH 3) in water.[8]
- Mobile Phase B: 0.2% formic acid in acetonitrile.[8]
- Flow Rate: 0.4 mL/min.[8]
- Column Temperature: 50°C.[8]
- Detector: Photodiode Array (PDA) detector, monitoring at the λ_{max} of tryptamines (approx. 222 nm and 280 nm).[9]
- Sample Preparation:
 - Prepare a stock solution of **7-Methoxytryptamine HCl** in a suitable solvent like methanol at a concentration of 1 mg/mL.
 - Further dilute the stock solution to a working concentration (e.g., 10 μ g/mL) using the mobile phase.
- Analysis:
 - Equilibrate the column with the initial mobile phase conditions (e.g., 95% A, 5% B) until a stable baseline is achieved.
 - Inject 3-5 μ L of the sample.
 - Run a gradient elution, for example:
 - 0-10 min: Increase from 5% B to 55% B.[8]
 - 10-12 min: Hold at 55% B.
 - 12-15 min: Return to initial conditions and re-equilibrate.
 - Integrate the peak area of the chromatogram to determine purity as a percentage of the total peak area.

Chapter 3: Synthesis and Biological Significance

7-Methoxytryptamine HCl is primarily a research chemical, valued as a building block for more complex molecules and as a tool to probe serotonergic systems.[2]

Chemical Synthesis

While specific routes for 7-methoxytryptamine are proprietary, a common and versatile method for preparing tryptamines is the Speeter-Anthony synthesis. This involves reacting the appropriately substituted indole (7-methoxyindole) with oxalyl chloride, followed by reaction with an amine and subsequent reduction of the amide.



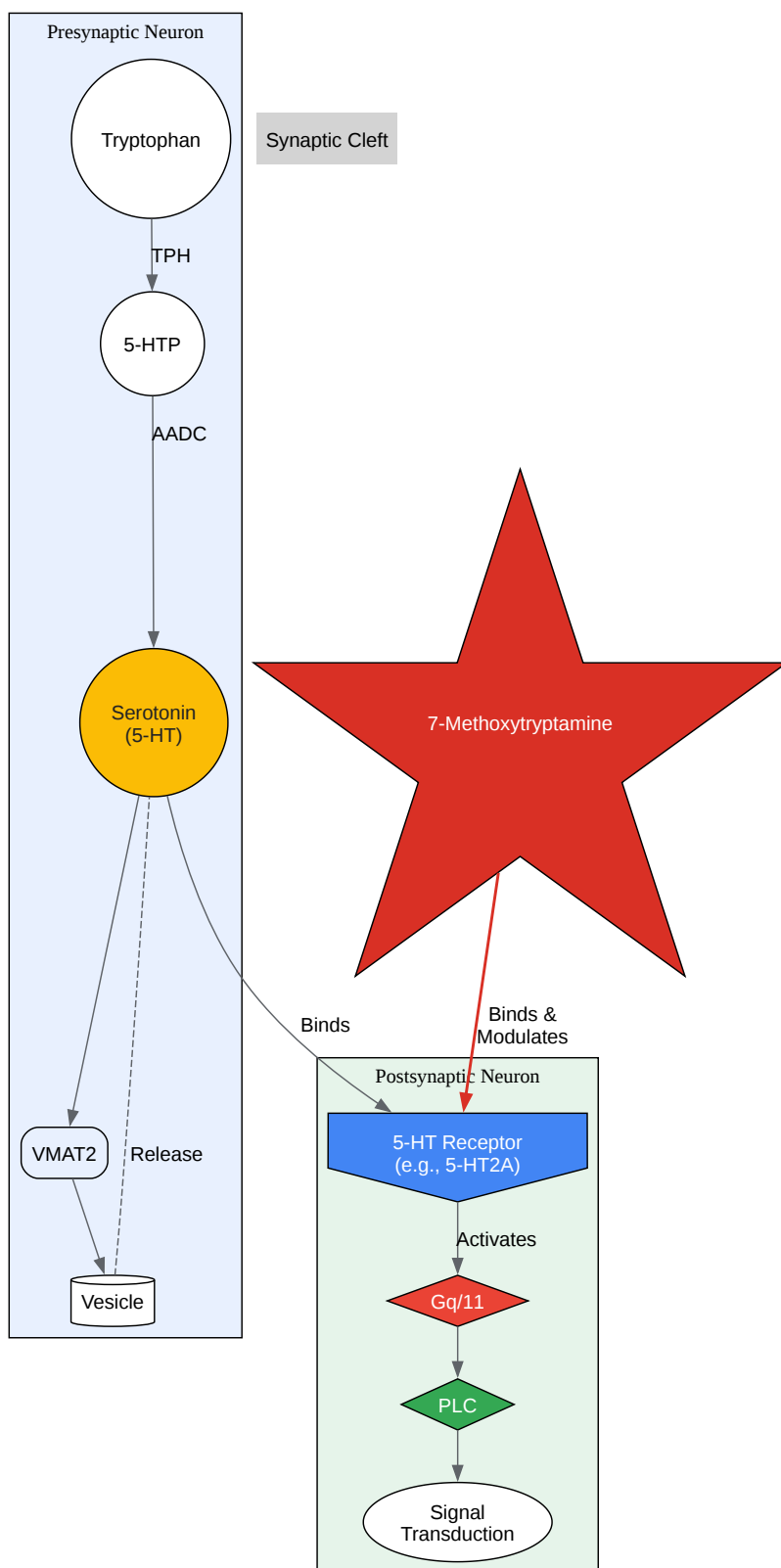
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Caption: A generalized Speeter-Anthony tryptamine synthesis route.

Pharmacological Profile and Mechanism of Action

As a tryptamine derivative, 7-Methoxytryptamine is structurally related to the neurotransmitter serotonin (5-hydroxytryptamine, 5-HT). Its biological activity is presumed to stem from its interaction with serotonin receptors.[1] Data from its close analog, 7-methoxy-N,N-dimethyltryptamine (7-MeO-DMT), shows affinity for the 5-HT_{2a} and 5-HT_{1a} receptors, though with lower affinity than DMT or 5-MeO-DMT.[10] This suggests that 7-Methoxytryptamine likely acts as a modulator of the serotonergic system, making it a useful tool for studying these pathways.[1] Its interactions can provide insights into mood, cognition, and sleep regulation.[1]

Psychedelic tryptamines are known to mediate their effects through receptors like 5-HT_{2a}, while the 5-HT_{1a} receptor is a validated target for anxiolytic and antidepressant medications.[11] The study of specific isomers like 7-Methoxytryptamine helps researchers dissect the structure-activity relationships that determine selectivity and functional outcomes at these important central nervous system targets.[2][12]



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Caption: Simplified serotonergic signaling pathway modulated by tryptamines.

Chapter 4: Applications in Scientific Research

7-Methoxytryptamine HCl serves as a versatile tool across several research disciplines.

- **Neuroscience Research:** It is used to investigate the structure and function of serotonin receptors, helping to unravel the complex mechanisms underlying mood disorders, anxiety, and depression.[\[1\]](#)
- **Pharmaceutical Development:** The compound acts as a crucial starting material or intermediate in the synthesis of novel drug candidates, particularly those targeting mental health conditions.[\[1\]](#)[\[2\]](#)
- **Medicinal Chemistry:** Chemists use **7-Methoxytryptamine HCl** to explore structure-activity relationships (SAR) of serotonin receptor ligands, designing molecules with specific target interactions and desired pharmacological profiles.[\[2\]](#)
- **Drug Interaction Studies:** It can be employed to assess how different pharmaceutical agents interact with serotonin pathways, which is vital for developing safer and more effective medication regimens.[\[1\]](#)

Chapter 5: Safety, Handling, and Storage

Proper handling and storage are paramount to ensure laboratory safety and maintain the integrity of the compound. The following guidelines are based on data for closely related tryptamines.

Safety and Handling

- **Hazard:** Harmful if swallowed.[\[6\]](#) May cause skin and eye irritation.
- **Personal Protective Equipment (PPE):** Wear safety glasses, chemical-resistant gloves, and a lab coat. Use a dust respirator (e.g., N95) when handling the powder to avoid inhalation.[\[6\]](#)
[\[13\]](#)
- **Handling:** Use in a well-ventilated area or a chemical fume hood.[\[13\]](#) Avoid generating dust.
[\[13\]](#) Wash hands thoroughly after handling.[\[6\]](#)
- **First Aid:**

- If Swallowed: Rinse mouth and call a poison center or doctor.[6]
- Skin Contact: Remove contaminated clothing and rinse skin with plenty of water.
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do.[6]

Storage

- Conditions: Store in a tightly sealed container in a refrigerator at 0-8 °C.[1] For long-term stability, storage under an inert gas like argon or nitrogen is recommended.[6]
- Incompatibilities: Avoid contact with strong oxidizing agents.[13]

Conclusion

7-Methoxytryptamine hydrochloride is more than just another tryptamine derivative; it is a specialized chemical tool with distinct properties conferred by its 7-methoxy substitution. Its importance lies in its utility as a research compound for probing the serotonergic system and as a precursor for the synthesis of new chemical entities in drug discovery. This guide provides the foundational knowledge required for its safe and effective use, empowering researchers to leverage its unique characteristics to advance our understanding of neuropharmacology and develop innovative therapeutics.

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